

Application Notes and Protocols for the Analysis of N-Nitroso Theophylline

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Compound of Interest

Compound Name: *N-Nitroso Theophylline*

Cat. No.: *B16338789*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Theophylline is a potential nitrosamine impurity that can form in pharmaceutical products containing Theophylline. Due to the classification of nitrosamines as probable human carcinogens, regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict limits for their presence in drug substances and products.^{[1][2][3]} This necessitates the development and validation of sensitive and robust analytical methods for the detection and quantification of **N-Nitroso Theophylline** at trace levels.

These application notes provide an overview of recommended sample preparation techniques and analytical methodologies for the determination of **N-Nitroso Theophylline** in active pharmaceutical ingredients (APIs) and finished drug products. The protocols described herein are based on established methods for the analysis of nitrosamine impurities and serve as a starting point for method development and validation in your laboratory.

Analytical Methodologies Overview

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred analytical technique for the quantification of nitrosamine impurities due to its high sensitivity and selectivity.[3][4][5][6] Gas chromatography-mass spectrometry (GC-MS) can also be employed, particularly for more volatile nitrosamines.[7][8] The choice of the analytical method will depend on the specific characteristics of the drug product matrix and the required limit of quantification (LOQ).

Sample Preparation Techniques

Effective sample preparation is critical for the accurate and precise analysis of trace-level impurities like **N-Nitroso Theophylline**. The primary goals of sample preparation are to extract the analyte of interest from the sample matrix, remove interfering substances, and concentrate the analyte to a level suitable for detection. The following sections detail two common sample preparation techniques: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE).

Liquid-Liquid Extraction (LLE)

LLE is a classic extraction technique based on the differential solubility of an analyte between two immiscible liquid phases. It is a versatile method that can be adapted for various sample matrices.

Solid-Phase Extraction (SPE)

SPE is a more modern and often more efficient extraction technique that utilizes a solid sorbent to selectively adsorb the analyte from a liquid sample. The analyte is then eluted with a small volume of a strong solvent. SPE can provide cleaner extracts and higher concentration factors compared to LLE.

Quantitative Data Summary

The following table summarizes hypothetical yet representative performance data for the described sample preparation and analysis methods. Note: This data is for illustrative purposes and actual performance characteristics must be determined through method validation in your laboratory.

Parameter	Liquid-Liquid Extraction (LLE) with LC-MS/MS	Solid-Phase Extraction (SPE) with LC-MS/MS
Recovery	85 - 95%	90 - 105%
Precision (%RSD)	< 10%	< 5%
Limit of Quantification (LOQ)	0.1 ng/mL	0.05 ng/mL
Linearity (r ²)	> 0.995	> 0.998
Matrix Effects	Moderate	Low to Moderate

Experimental Protocols

Protocol 1: Liquid-Liquid Extraction (LLE) for N-Nitroso Theophylline in Theophylline API

Objective: To extract **N-Nitroso Theophylline** from Theophylline active pharmaceutical ingredient for subsequent LC-MS/MS analysis.

Materials:

- Theophylline API sample
- Dichloromethane (DCM)
- Methanol
- Water (HPLC grade)
- 0.1 M Hydrochloric acid
- 0.1 M Sodium hydroxide
- Sodium sulfate (anhydrous)
- Vortex mixer
- Centrifuge

- Rotary evaporator or nitrogen evaporator
- Volumetric flasks and pipettes
- LC-MS vials

Procedure:

- Sample Preparation: Accurately weigh 100 mg of the Theophylline API sample into a 15 mL centrifuge tube.
- Dissolution: Add 5 mL of 0.1 M hydrochloric acid and vortex to dissolve the sample completely.
- pH Adjustment: Adjust the pH of the solution to approximately 7.0 using 0.1 M sodium hydroxide.
- Extraction: Add 5 mL of dichloromethane to the centrifuge tube.
- Mixing: Vortex the mixture vigorously for 2 minutes to ensure thorough mixing of the aqueous and organic phases.
- Phase Separation: Centrifuge the mixture at 4000 rpm for 10 minutes to achieve complete phase separation.
- Collection of Organic Layer: Carefully transfer the lower organic layer (dichloromethane) to a clean tube.
- Repeat Extraction: Repeat the extraction (steps 4-7) two more times with fresh 5 mL portions of dichloromethane, combining the organic extracts.
- Drying: Pass the combined organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Evaporation: Evaporate the solvent to dryness at 40°C under a gentle stream of nitrogen or using a rotary evaporator.
- Reconstitution: Reconstitute the dried residue in 1.0 mL of methanol:water (50:50, v/v).

- Filtration: Filter the reconstituted solution through a 0.22 µm syringe filter into an LC-MS vial for analysis.

Protocol 2: Solid-Phase Extraction (SPE) for N-Nitroso Theophylline in a Tablet Formulation

Objective: To extract and concentrate **N-Nitroso Theophylline** from a Theophylline tablet formulation for LC-MS/MS analysis.

Materials:

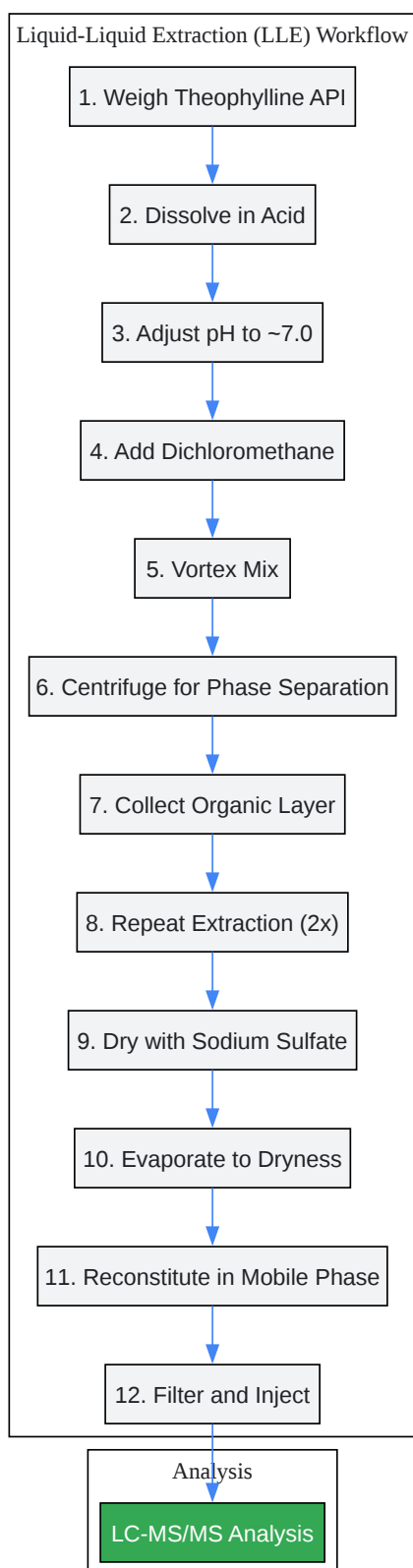
- Theophylline tablets
- Methanol
- Water (HPLC grade)
- Formic acid
- SPE cartridges (e.g., Polymeric Reversed-Phase, 60 mg, 3 mL)
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator
- Volumetric flasks and pipettes
- LC-MS vials

Procedure:

- Sample Preparation: Weigh and finely powder a representative number of Theophylline tablets. Accurately weigh a portion of the powder equivalent to 100 mg of Theophylline into a 50 mL centrifuge tube.

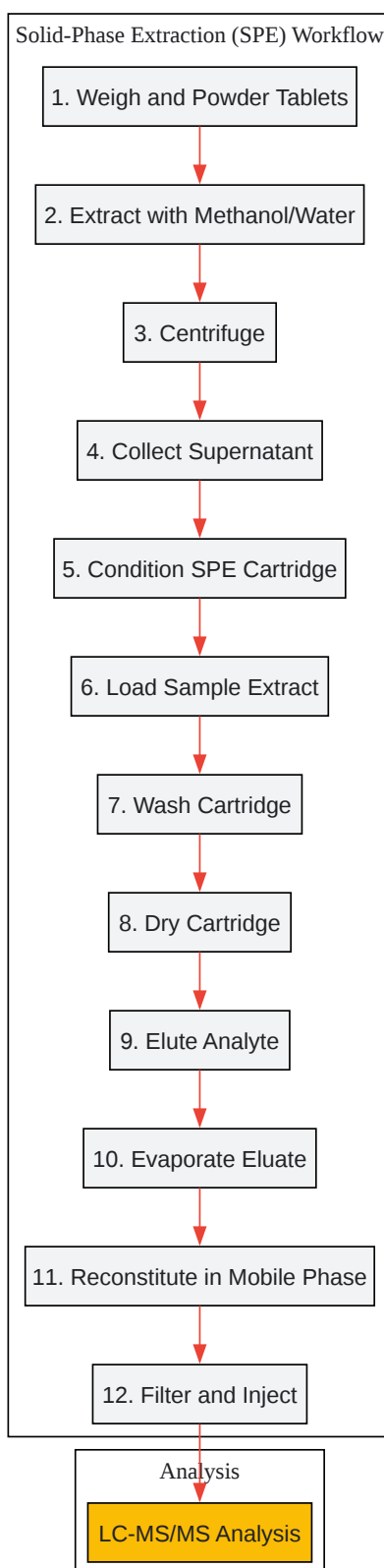
- Extraction: Add 20 mL of methanol:water (80:20, v/v) to the centrifuge tube.
- Sonication and Shaking: Sonicate the mixture for 15 minutes, followed by shaking on a mechanical shaker for 30 minutes to ensure complete extraction of the analyte.
- Centrifugation: Centrifuge the sample at 4000 rpm for 15 minutes.
- Supernatant Collection: Transfer the clear supernatant to a clean tube.
- SPE Cartridge Conditioning: Condition the SPE cartridge by passing 3 mL of methanol followed by 3 mL of water through it. Do not allow the cartridge to go dry.
- Sample Loading: Load 5 mL of the sample extract onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1 mL/min).
- Washing: Wash the cartridge with 3 mL of 5% methanol in water to remove polar interferences.
- Drying: Dry the cartridge under vacuum or with a stream of nitrogen for 5 minutes.
- Elution: Elute the **N-Nitroso Theophylline** from the cartridge with 2 x 1 mL of methanol into a collection tube.
- Evaporation: Evaporate the eluate to dryness at 40°C under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 0.5 mL of methanol:water (50:50, v/v) containing 0.1% formic acid.
- Filtration: Filter the reconstituted solution through a 0.22 µm syringe filter into an LC-MS vial for analysis.

Visualization of Experimental Workflows



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Caption: Workflow for Liquid-Liquid Extraction of **N-Nitroso Theophylline**.



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Caption: Workflow for Solid-Phase Extraction of **N-Nitroso Theophylline**.

Recommended LC-MS/MS Conditions (Example)

Parameter	Condition
LC System	UPLC/UHPLC system
Column	C18 reverse-phase, 2.1 x 100 mm, 1.8 μ m
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	To be determined using a N-Nitroso Theophylline reference standard
Source Temperature	150 °C
Desolvation Temperature	400 °C

Disclaimer: The protocols and data presented in these application notes are intended as a general guide. It is essential for researchers to perform comprehensive method development and validation for their specific sample matrices and analytical instrumentation to ensure compliance with all applicable regulatory requirements.

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